

# An In-depth Technical Guide to 6-Methylbenzo[b]thiophene-2-carboxylic acid

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Methylbenzo[b]thiophene-2-carboxylic acid

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This document provides a comprehensive overview of **6-Methylbenzo[b]thiophene-2-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry. It details its physicochemical properties, potential therapeutic applications, and relevant experimental protocols.

## Core Compound Properties

**6-Methylbenzo[b]thiophene-2-carboxylic acid** is a derivative of benzo[b]thiophene, a bicyclic aromatic compound containing a fused benzene and thiophene ring. The presence of the methyl and carboxylic acid groups at positions 6 and 2, respectively, influences its chemical reactivity and biological activity.

### Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>2</sub> S	[1][2]
Molecular Weight	192.23 g/mol	[1]
CAS Number	1467-86-3	[1][2]
IUPAC Name	6-methyl-1-benzothiophene-2-carboxylic acid	[2]

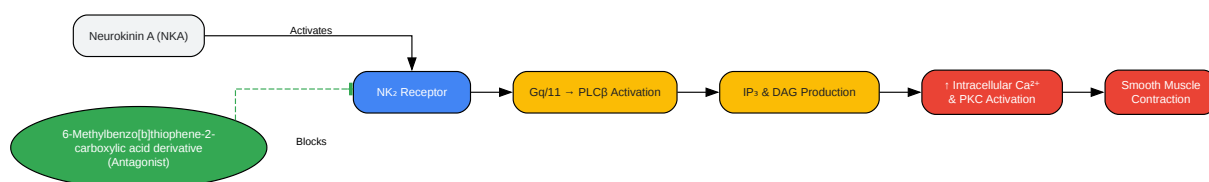
## Biological Significance and Therapeutic Potential

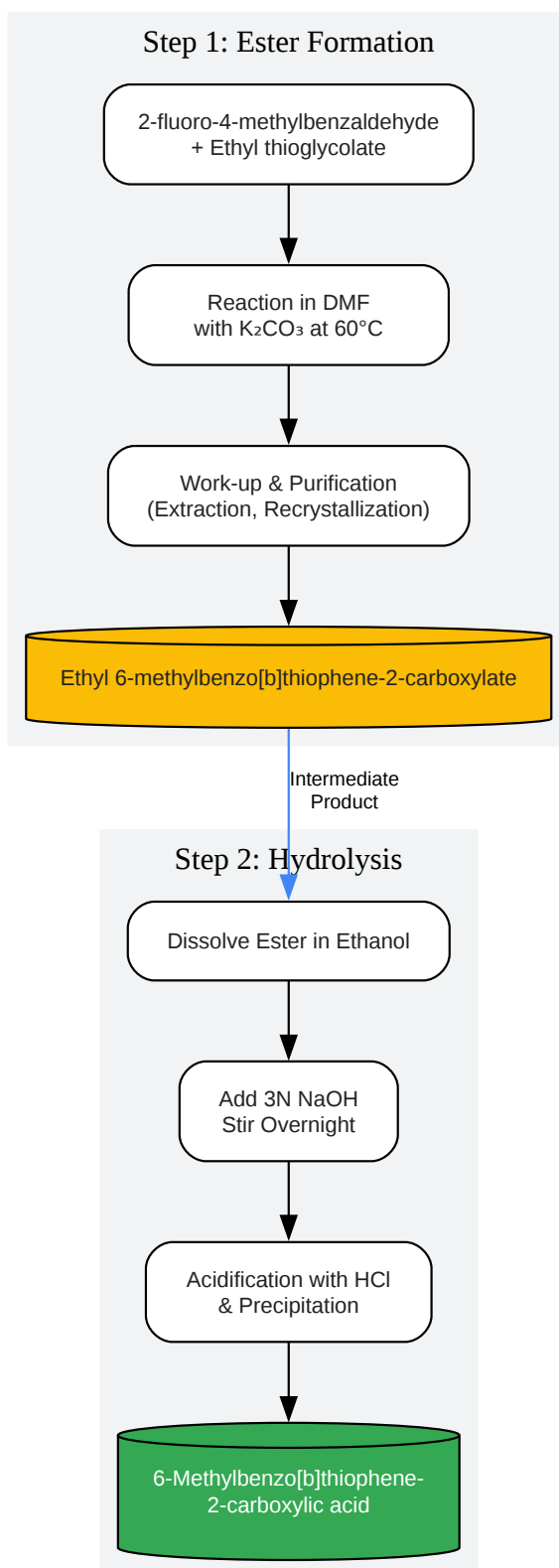
While direct biological activities of **6-Methylbenzo[b]thiophene-2-carboxylic acid** are not extensively documented in the provided search results, its derivatives have shown significant pharmacological effects. Notably, amide derivatives of this compound have been identified as potent antagonists of the neurokinin-2 (NK<sub>2</sub>) receptor.[3][4]

### Neurokinin-2 (NK<sub>2</sub>) Receptor Antagonism

The NK<sub>2</sub> receptor is a G-protein coupled receptor (GPCR) that is preferentially activated by the tachykinin peptide, neurokinin A (NKA). Activation of the NK<sub>2</sub> receptor, primarily found in smooth muscle tissues of the respiratory and gastrointestinal tracts, leads to a signaling cascade resulting in muscle contraction.

Antagonists of the NK<sub>2</sub> receptor can block these effects and are of therapeutic interest for conditions characterized by smooth muscle hyperreactivity, such as asthma and irritable bowel syndrome. The logical relationship for the therapeutic action of an NK<sub>2</sub> receptor antagonist is outlined below.





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)